

Application Note: Analytical Characterization of 5-(2-methoxyethoxy)-1H-indazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-(2-methoxyethoxy)-1H-indazole

Cat. No.: B13819508

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Introduction & Scope

5-(2-methoxyethoxy)-1H-indazole (CAS: N/A for specific commercial salt, Free Base MW: 192.21 g/mol) represents a critical "privileged scaffold" in medicinal chemistry.[1] The indazole core is a bioisostere of indole and purine, widely utilized in kinase inhibitors (e.g., Axitinib, Pazopanib) due to its ability to form bidentate hydrogen bonds with the hinge region of ATP-binding pockets [1].

The 5-position substitution with a 2-methoxyethoxy (PEG-like) tail serves two strategic purposes in drug design:

- **Solubility Enhancement:** The ether oxygen atoms disrupt crystal lattice energy and increase aqueous solubility compared to the lipophilic parent scaffold.
- **Metabolic Stability:** The ethylene glycol motif is generally more resistant to cytochrome P450 oxidation than simple alkyl chains.

This guide details the structural elucidation, purity assessment, and physicochemical profiling of this compound. The protocols below are designed to differentiate the 1H- vs. 2H-tautomers and verify the integrity of the ether side chain.

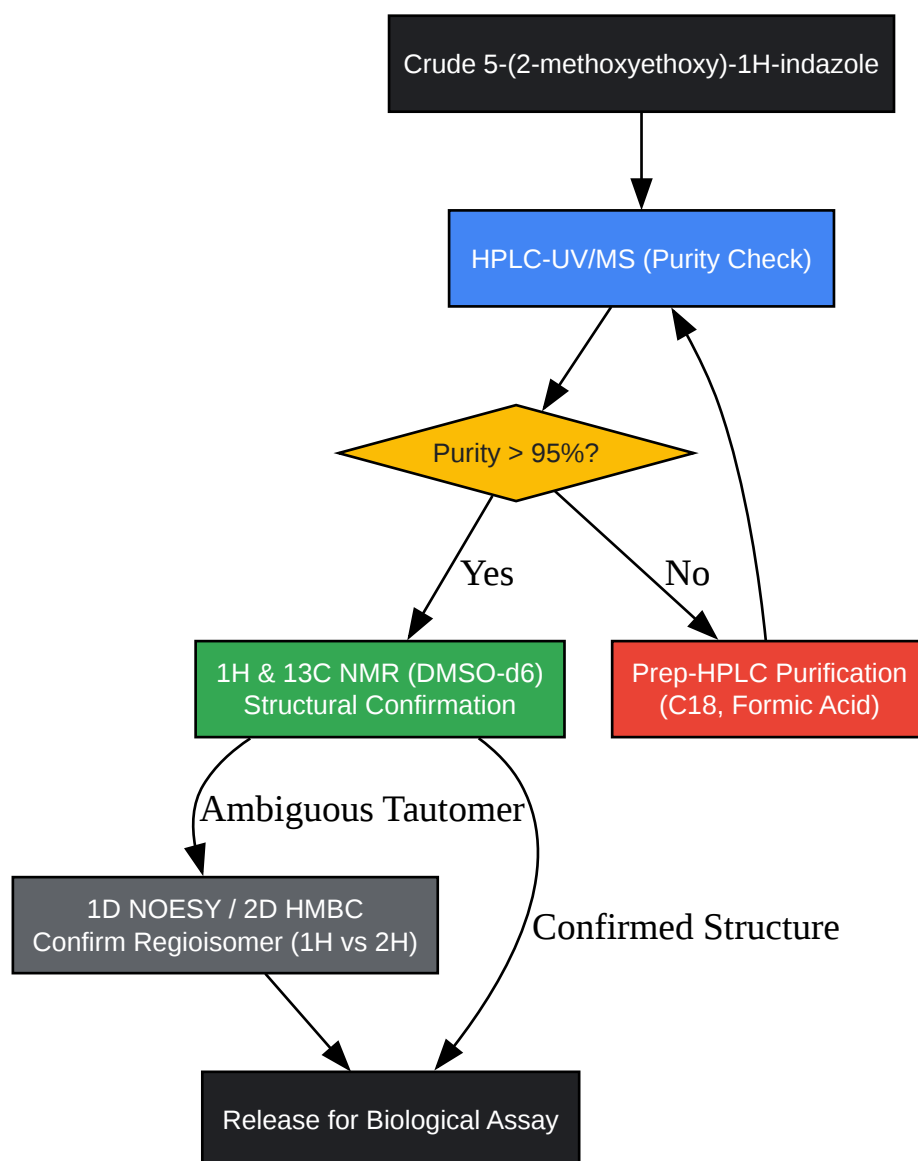
Physicochemical Profile

Table 1: Theoretical & Predicted Properties

Property	Value	Rationale/Implication
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	Basis for High-Resolution Mass Spectrometry (HRMS).
Exact Mass	192.0899	Target m/z for identification.
pKa (Indazole NH)	~13.8	Very weak acid; requires strong base for deprotonation.
pKa (Conjugate Acid)	~1.2	Protonation occurs at N2; stable in acidic HPLC mobile phases.
LogP (Predicted)	~1.8	Moderate lipophilicity; suitable for Reverse Phase (RP) chromatography.
Tautomerism	1H-Indazole (Major)	In solution (DMSO/MeOH), the 1H-tautomer is thermodynamically favored over 2H.

Analytical Workflow Visualization

The following decision tree outlines the logical flow for characterizing a synthesized batch, ensuring no critical impurity (e.g., O-alkylation vs. N-alkylation byproducts) is missed.



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Figure 1: Step-by-step characterization workflow ensuring purity and structural integrity before biological testing.

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Determine purity and identify potential regioisomeric impurities (e.g., N-alkylated byproducts). Rationale: Indazoles are polar basic heterocycles. A standard C18 column with

acidic mobile phase ensures sharp peak shape by suppressing silanol interactions and keeping the basic N2 protonated.

Method Parameters

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid (v/v).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid (v/v).
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Column Temp: 40°C.
- Detection: UV @ 254 nm (aromatic core) and 220 nm (amide/ether bonds).
- Injection Volume: 5 µL (0.5 mg/mL in 50:50 Water:MeCN).

Gradient Table

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
1.0	5	Hold
8.0	95	Linear Gradient
10.0	95	Wash
10.1	5	Re-equilibration
13.0	5	End

Data Interpretation:

- Main Peak: Expect retention time (RT) ~5.5 - 6.5 min.
- Impurities:

- Precursor (5-hydroxyindazole): Elutes earlier (more polar).
- N-alkylated byproducts: If the synthesis involved alkylation of the 5-OH, competing N-alkylation (N1 or N2) yields less polar impurities that elute later than the product.

Protocol B: Structural Elucidation by NMR Spectroscopy

Objective: Confirm the presence of the 2-methoxyethoxy chain and the integrity of the indazole core. Solvent Choice: DMSO-d₆ is mandatory.

- Why? CDCl₃ often causes the labile N-H proton to broaden or disappear due to exchange. DMSO-d₆ stabilizes the N-H bond via hydrogen bonding, allowing observation of the H1 proton (~12-13 ppm) [2].

Expected ¹H NMR Assignment (400 MHz, DMSO-d₆)

Shift (δ , ppm)	Multiplicity	Integral	Assignment	Structural Logic
12.90	br s	1H	H1 (NH)	Characteristic broad singlet of 1H-indazole tautomer.
7.95	s	1H	H3	Pyrazole ring proton; most deshielded aromatic C-H.
7.45	d (J=8.8 Hz)	1H	H7	Ortho to H6; shielded slightly by electron-donating 5-OR group.
7.15	d (J=2.2 Hz)	1H	H4	Meta to H6, Ortho to 5-OR. The doublet arises from meta-coupling.
7.02	dd (J=8.8, 2.2 Hz)	1H	H6	Doublet of doublets due to coupling with H7 (ortho) and H4 (meta).
4.12	t (J=4.5 Hz)	2H	-O-CH ₂ -	Methylene directly attached to the aromatic ether oxygen.
3.68	t (J=4.5 Hz)	2H	-CH ₂ -O-	Methylene adjacent to the aliphatic methoxy group.

3.32	s	3H	-OCH ₃	Terminal methoxy group (may overlap with H ₂ O in DMSO).
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Critical Validation Step (NOESY/HMBC): To prove the side chain is on C5 and not N1/N2:

- HMBC: Look for a correlation between the methylene protons at 4.12 ppm and the aromatic carbon C5 (~153 ppm).
- NOESY: Strong NOE between H4 (7.15 ppm) and the side chain methylene (4.12 ppm) confirms the ether linkage is at position 5.

Protocol C: Mass Spectrometry (LC-MS)

Objective: Molecular weight confirmation. Instrumentation: ESI-Quadrupole or Q-TOF.

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Observed Ion: $[M+H]^+ = 193.10 \pm 0.1$ Da.
- Fragmentation Pattern (CID):
 - m/z 193.1 → m/z 135.0: Loss of the methoxyethyl tail (C₃H₇O), leaving the 5-hydroxyindazole radical cation.
 - m/z 135.0 → m/z 107.0: Loss of CO (typical of phenols/quinones) or N₂ (from diazo species).

References

- Claramunt, R. M., et al. (1993).[2] A ¹³C NMR spectroscopy study of the structure of N-H pyrazoles and indazoles. Canadian Journal of Chemistry.[2] Retrieved from [\[Link\]](#)

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- 2. cdnsiencepub.com [cdnsiencepub.com]
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